

Proper Disposal of 4-Methylumbelliferone-13C4: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Methylumbelliferone-13C4

Cat. No.: B565963

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This guide provides detailed, step-by-step procedures for the proper disposal of **4-Methylumbelliferone-13C4**, a stable isotope-labeled compound. Adherence to these protocols is essential for personnel safety and environmental protection.

Immediate Safety and Handling

Before beginning any disposal procedure, it is imperative to consult the material safety data sheet (MSDS) for **4-Methylumbelliferone-13C4** and adhere to all institutional and local regulations regarding chemical waste management. While **4-Methylumbelliferone-13C4** is labeled with a stable, non-radioactive isotope (Carbon-13), it should be handled with the same precautions as its parent compound, 4-Methylumbelliferone.

Based on the hazard classification of 4-Methylumbelliferone, the 13C4 isotopologue should be treated as a hazardous substance.^{[1][2][3][4][5]} The primary hazards associated with the parent compound are skin irritation (Category 2), serious eye irritation (Category 2), and potential respiratory irritation.^{[1][2][3][4][5]} Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times when handling this compound.

Quantitative Data

The physical and chemical properties of **4-Methylumbelliferone-13C4** are expected to be nearly identical to those of the unlabeled compound. The following table summarizes key quantitative data for 4-Methylumbelliferone.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ O ₃	[3]
Molecular Weight	176.17 g/mol	N/A
Melting Point	186 - 191 °C (366.8 - 375.8 °F)	[2]
Oral LD50 (rat)	3850 mg/kg	[4][6]
Appearance	Off-white solid/powder	[2]

Step-by-Step Disposal Protocol

The recommended disposal procedure for **4-Methylumbelliferone-13C4** involves collection, storage, and transfer to a licensed hazardous waste disposal facility.

1. Waste Segregation and Collection:

- Do not dispose of **4-Methylumbelliferone-13C4**, whether in solid form or in solution, down the drain or in regular trash.
- All waste containing this compound, including contaminated consumables (e.g., pipette tips, vials, weighing paper), should be collected in a designated hazardous waste container.
- The container must be made of a compatible material (e.g., polyethylene) and have a secure, leak-proof lid.

2. Labeling of Waste Containers:

- Clearly label the hazardous waste container with the words "Hazardous Waste."
- The label must include the full chemical name: "**4-Methylumbelliferone-13C4**".
- Indicate the primary hazards: "Irritant."

- Note the accumulation start date (the date the first piece of waste is placed in the container).

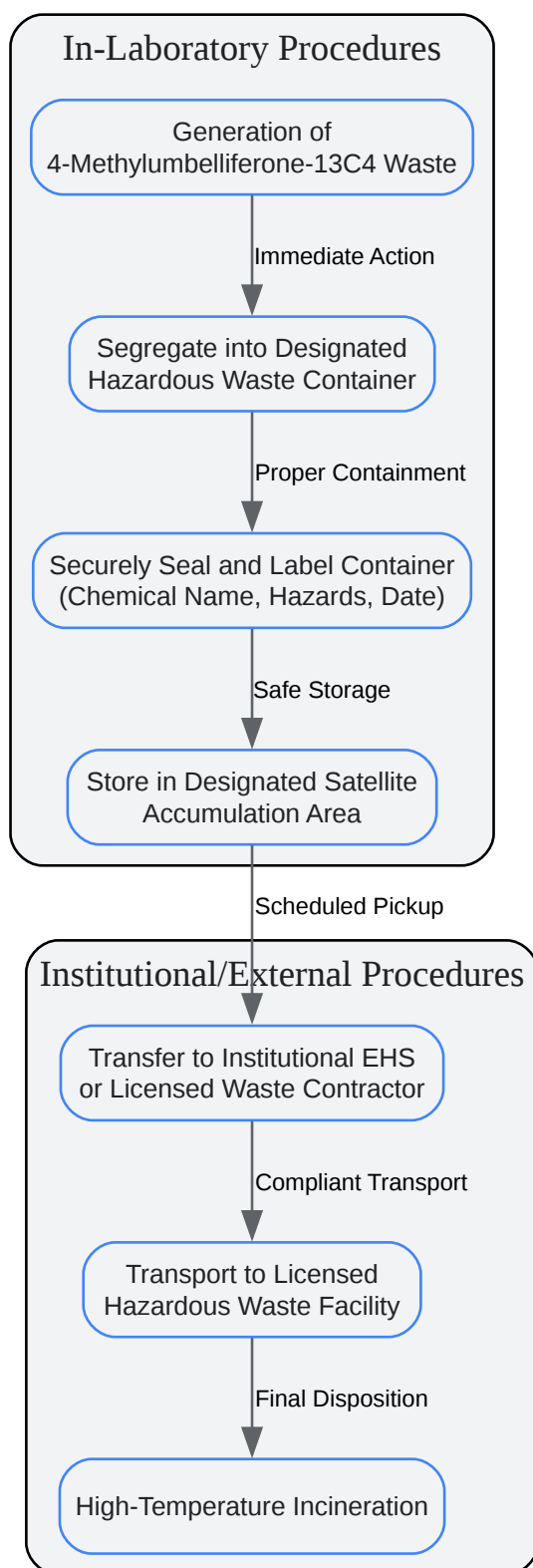
3. On-site Storage:

- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- This area should be away from general laboratory traffic and incompatible materials, such as strong oxidizing agents, strong acids, and strong bases.
- Ensure the storage area is cool, dry, and well-ventilated.

4. Final Disposal:

- Once the waste container is full or has reached the institutional time limit for satellite accumulation, arrange for its transfer to your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.
- The primary recommended method of final disposal for this type of organic chemical waste is high-temperature incineration in a facility equipped with afterburners and scrubbers to ensure complete destruction and to neutralize harmful combustion byproducts.

Experimental Workflow for Disposal



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Caption: Disposal workflow for **4-Methylumbelliferone-13C4**.

By following these procedures, laboratory personnel can ensure the safe handling and compliant disposal of **4-Methylumbelliferone-13C4**, thereby minimizing risks to themselves and the environment. Always prioritize safety and consult with your institution's EHS department for specific guidance.

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